

1-Fluoroprop-1-ene: Spectroscopic Characterization & Isomer Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Fluoroprop-1-ene

CAS No.: 406-33-7

Cat. No.: B11720285

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CAS: 1636-34-6 (Generic) | Formula:

| MW: 60.07 g/mol

Executive Summary

1-Fluoroprop-1-ene represents a fundamental fluoroalkene system often used as a probe for stereoelectronic effects (specifically the "cis effect") and as a building block in the synthesis of fluorinated bioisosteres. Unlike non-fluorinated alkenes, **1-fluoroprop-1-ene** exhibits a thermodynamic preference for the

(cis) isomer over the

(trans) isomer, a phenomenon attributed to attractive electrostatic interactions and hyperconjugation (

).

This guide provides the definitive spectroscopic fingerprints required to identify and quantify these isomers in complex mixtures.

NMR Spectroscopy: The Primary Identification Tool

Nuclear Magnetic Resonance (NMR) is the most robust method for distinguishing the stereoisomers. The presence of the fluorine atom (

, 100% abundance) introduces large heteronuclear couplings (

) that dominate the spectrum.

NMR Data (Proton)

The vicinal proton-proton coupling constant (

) is the definitive metric for isomer assignment.

Parameter	(Z)-1-Fluoroprop-1-ene (Cis)	(E)-1-Fluoroprop-1-ene (Trans)	Diagnostic Note
(Vicinal H-H)	4.5 – 5.5 Hz	11.0 – 12.0 Hz	Primary Differentiator. Trans coupling is significantly larger.
(Geminal)	~80 Hz	~80 Hz	Large doublet splitting on H1; similar for both isomers.
(Vicinal)	~10 - 20 Hz	~20 - 40 Hz	Trans H-F coupling is generally larger than Cis H-F.
(H1, =CHF)	~6.0 - 6.5 ppm (ddq)	~6.0 - 6.5 ppm (ddq)	Deshielded by F; appears as a doublet of doublets of quartets.
(H2, =CH-Me)	~4.5 - 5.0 ppm (dm)	~4.5 - 5.0 ppm (dm)	Shielded relative to H1.
(H3, -CH))	~1.60 ppm (dd)	~1.65 ppm (dd)	Couples to both H2 and F (long range).

NMR Data (Fluorine)

Fluorine shifts are highly sensitive to stereochemistry.

- Chemical Shift Range:

-100 to -140 ppm (relative to CFCI

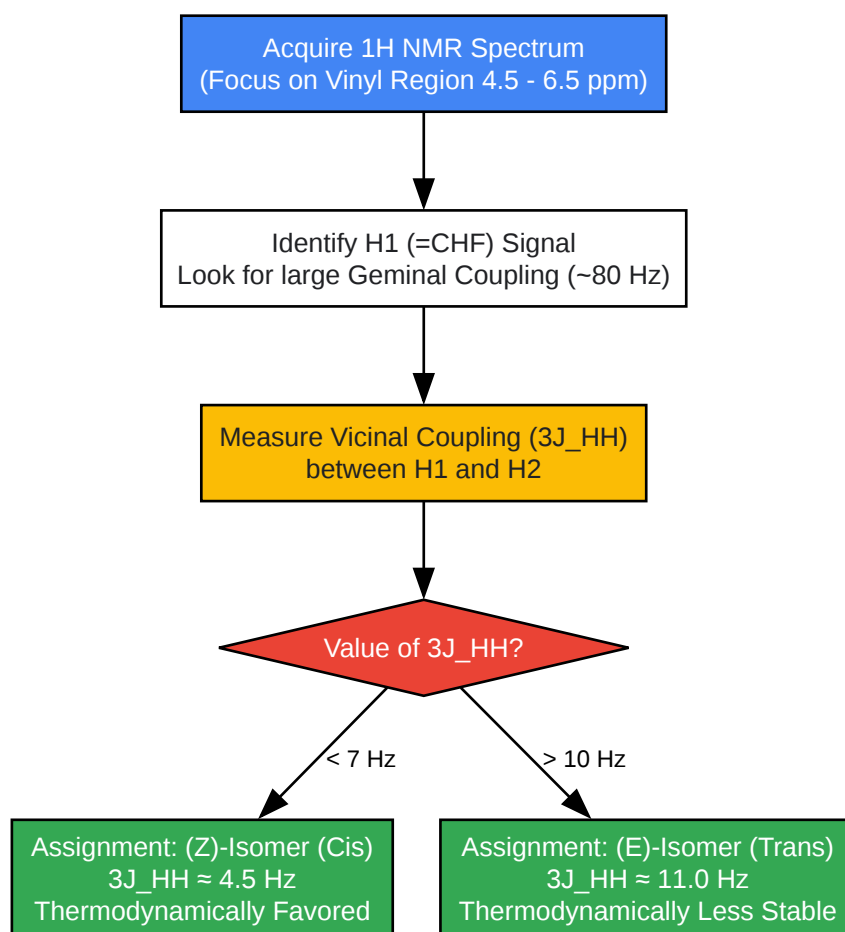
).
- Pattern: The fluorine signal appears as a complex multiplet (typically a doublet of doublets of quartets) due to coupling with the geminal proton (large

), the vicinal proton, and the methyl protons.

Isomer Assignment Logic (DOT Visualization)

The following decision tree illustrates the workflow for assigning the configuration of a **1-fluoroprop-1-ene** sample based on

NMR coupling constants.



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Caption: Logic flow for stereochemical assignment using vicinal proton-proton coupling constants.

Mass Spectrometry (MS)

The mass spectrum of **1-fluoroprop-1-ene** is dominated by fragmentation of the propene backbone and loss of the methyl group.

Ionization Mode: Electron Impact (EI, 70 eV)

m/z	Ion Identity	Structure	Relative Intensity	Interpretation
60	M	[CH CH=CHF]	High	Molecular Ion.
59	[M - H]	[CH C=CHF]	Medium	Loss of allylic hydrogen.
45	[M - CH]	[CH=CHF]	Base Peak	Loss of methyl group (benzylic-type cleavage).
41	[M - F]	[CH CH=CH]	High	Loss of Fluorine (Allyl cation).
39	[C H]	Cyclopropenyl	Medium	Rearrangement product.
27	[C H]	Vinyl cation	Medium	Breakdown of the carbon chain.

Fragmentation Pathway: The stability of the [CH=CHF]

cation (m/z 45) makes

-cleavage (loss of methyl) the dominant pathway.

Infrared Spectroscopy (IR)

IR is useful for confirming the functional group (fluoroalkene) but less specific for isomer ratio quantification compared to NMR.

- C=C Stretch: 1650 – 1675 cm

(Strong).

- The bond is polarized by the fluorine, increasing the intensity relative to propene.

- C-F Stretch: 1100 – 1200 cm

(Very Strong).

- Broad, intense band characteristic of vinyl fluorides.

- C-H Out-of-Plane Bending (Wag):

- Trans (E): ~930 – 960 cm

.

- Cis (Z): ~650 – 750 cm

(often obscured or shifted by C-F modes).

References

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